

# Compound "LY 189332" Not Found in Scientific Databases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LY 189332

Cat. No.: B1675594

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Indianapolis, IN – Extensive searches of scientific and pharmaceutical databases have yielded no results for a compound designated "**LY 189332**." It is highly probable that this designation is a typographical error. We request that researchers, scientists, and drug development professionals verify the compound name to ensure accurate information retrieval.

It is possible that the intended compound is one of several other investigational drugs developed by Eli Lilly and Company, which are often designated with an "LY" prefix. For instance, compounds such as LY 235959 and LY 233053, both of which are N-methyl-D-aspartate (NMDA) receptor antagonists, have been documented in scientific literature.

Without the correct compound identification, it is not possible to provide the requested detailed Application Notes and Protocols, including recommended dosage for cell culture, mechanism of action, signaling pathways, and experimental procedures.

We urge the user to confirm the correct compound name. Once the accurate designation is provided, we will proceed with generating the comprehensive technical documentation as requested. We are prepared to provide detailed information on other "LY" compounds if it is determined that "**LY 189332**" was a misidentification of another agent.

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